

# Technical Deep Dive: -Isocupreidine ( -ICD)

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## Compound of Interest

Compound Name: *beta-Isocupreidine*

CAS No.: 253430-48-7

Cat. No.: B1254370

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Functional Class: Bifunctional Organocatalyst (Cinchona Alkaloid Derivative) Primary

Application: Enantioselective Morita-Baylis-Hillman (MBH) Reaction

## Executive Summary & Structural Significance[1][2]

-Isocupreidine (

-ICD) represents a pinnacle in the evolution of "bifunctional" organocatalysis. Unlike its parent alkaloid Quinidine, which possesses a flexible vinyl group and a methoxy ether,

-ICD is defined by a rigid 3,9-epoxy bridge (creating a cyclic ether) and a free C6'-phenolic hydroxyl group.

This structural rigidity is not merely cosmetic; it locks the quinuclidine nitrogen and the phenolic oxygen into a fixed spatial geometry. This "pre-organized" scaffold allows

-ICD to act as a cooperative catalyst:

- **Lewis Base (Nucleophile):** The quinuclidine nitrogen activates the Michael acceptor (e.g., acrylate).
- **Brønsted Acid:** The phenolic -OH activates the electrophile (aldehyde) via hydrogen bonding.

This dual activation mode, pioneered largely by Hatakeyama et al., solved the long-standing problem of low enantioselectivity in the Morita-Baylis-Hillman reaction, where traditional catalysts like DABCO failed to induce chirality.

## Chemical Identity & Physicochemical Profile[3][4][5] [6][7][8]

The following data consolidates the physicochemical baseline for

-ICD. Researchers should use these metrics for compound verification during synthesis or procurement.

| Property          | Specification                                                                 |
|-------------------|-------------------------------------------------------------------------------|
| IUPAC Name        | 4-[(3R,5S,6S,8S)-3-ethyl-4-oxa-1-azatricyclo[4.4.0.0]decan-5-yl]quinolin-6-ol |
| Common Name       | -Isocupreidine (-ICD); Hatakeyama's Catalyst                                  |
| CAS Number        | 253430-48-7                                                                   |
| Molecular Formula | C<br>H<br>N<br>O                                                              |
| Molecular Weight  | 310.40 g/mol                                                                  |
| Melting Point     | 258–260 °C (dec.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Appearance        | White to pale yellow crystalline powder                                       |
| Solubility        | Soluble in MeOH, DMSO; Sparingly soluble in CHCl <sub>3</sub>                 |
| pKa (est.)        | ~9.5 (Phenolic OH), ~8.8 (Quinuclidine N)                                     |

## Synthesis Protocol: The Hatakeyama Route

The synthesis of

-ICD is a study in atom economy, converting Quinidine into

-ICD via a one-pot demethylation and cyclization process.

## Mechanism of Synthesis

The reaction relies on strong acid-mediated ether cleavage (demethylation) and the intramolecular attack of the C9-hydroxyl group onto the C3-vinyl group (cyclization). This locks the conformation.

## Experimental Workflow

Reagents:

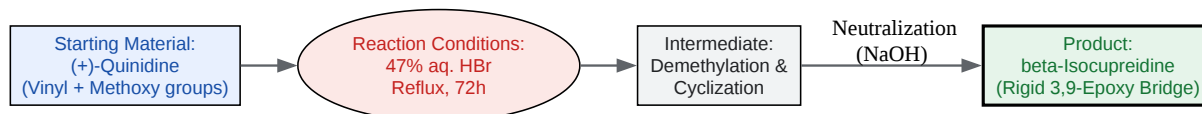
- (+)-Quinidine (Starting Material)
- 47% Hydrobromic Acid (aq) (Reagent/Solvent)

Step-by-Step Protocol:

- Dissolution: Charge a round-bottom flask with (+)-Quinidine (10 mmol, ~3.24 g). Add 47% aqueous HBr (40 mL).
- Reflux (The Critical Step): Heat the mixture to reflux (approx. 120–130 °C) with vigorous stirring. Maintain reflux for 48 to 72 hours.
  - Why: The extended time is required to effect both the demethylation of the methyl ether and the thermodynamic cyclization of the vinyl group.
- Concentration: Evaporate the solvent under reduced pressure to obtain a viscous residue.
- Neutralization & Precipitation: Dissolve the residue in a minimal amount of water. Slowly adjust pH to ~10 using 20% aq NaOH or NH<sub>4</sub>OH while cooling in an ice bath.
  - Observation: A precipitate should form as the zwitterionic species reaches its isoelectric point.
- Purification: Filter the solid. Recrystallize from Methanol/Chloroform or Methanol/Ether.
- Validation (Self-Check):
  - H-NMR Check: Look for the disappearance of the vinyl protons (multiplets at 5.0–6.0 ppm in Quinidine) and the methoxy singlet (~3.9 ppm).

- New Signals: Appearance of multiplets corresponding to the new cyclic ether protons and the ethyl group at C3.

## Synthesis Visualization



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Figure 1: The synthetic pathway transforms the flexible Quinidine scaffold into the rigid

-ICD framework via acid-mediated cyclization.

## Mechanistic Action: The Asymmetric Morita-Baylis-Hillman Reaction[9]

The primary utility of

-ICD is catalyzing the reaction between activated alkenes (e.g., hexafluoroisopropyl acrylate) and aldehydes.

## The Catalytic Cycle

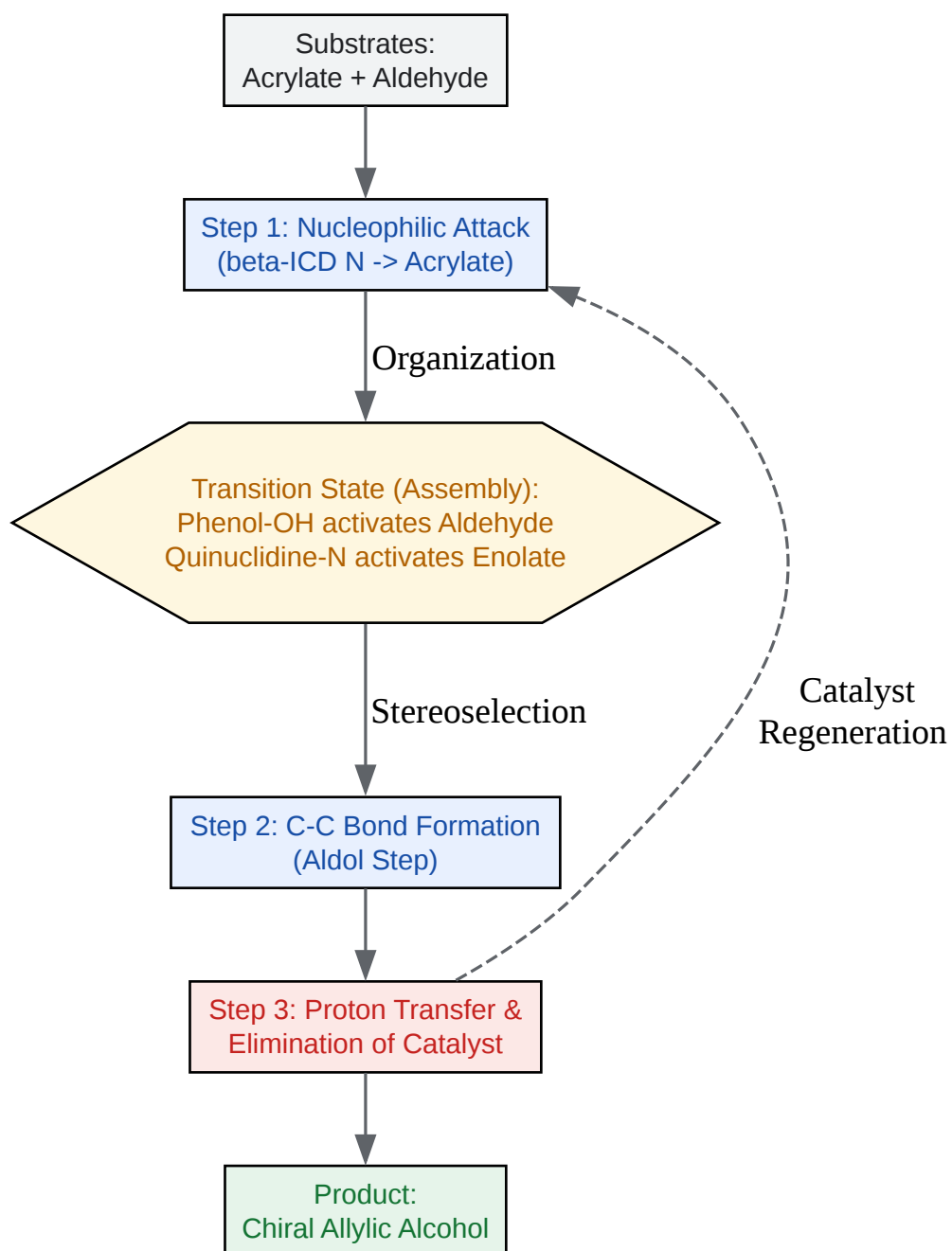
- Nucleophilic Attack: The quinuclidine nitrogen of
  - ICD attacks the
  - position of the acrylate, generating a zwitterionic enolate.
- Dual Activation (The "Key" Step):
  - The enolate is stabilized.[4]
  - Crucially, the phenolic -OH of

-ICD forms a hydrogen bond with the carbonyl oxygen of the incoming aldehyde. This directs the aldehyde to approach from a specific face (Si-face attack is common for this scaffold), ensuring high enantioselectivity.

- Aldol Addition: The enolate attacks the activated aldehyde, forming a new C-C bond.
- Proton Transfer & Elimination: A proton transfer occurs (often rate-limiting), followed by the elimination of the

-ICD catalyst, releasing the chiral product.

## Mechanistic Pathway Diagram



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Figure 2: The cooperative catalytic cycle of

-ICD. The transition state (yellow) highlights the simultaneous activation of both electrophile and nucleophile.

## Experimental Considerations & Troubleshooting

When deploying

-ICD in the lab, adherence to specific environmental controls is necessary to maintain catalytic activity.

## Solvent Effects

- Optimal: Aprotic polar solvents like DMF or THF often yield the best reaction rates.
- Avoid: Highly protic solvents (like water or alcohols) in the reaction phase can disrupt the critical H-bonding network between the phenol and the aldehyde, eroding enantioselectivity.

## Substrate Scope

- Aldehydes: Works exceptionally well with aliphatic and aromatic aldehydes.
- Acrylates: High selectivity is often observed with "activated" acrylates, such as 1,1,1,3,3,3-hexafluoroisopropyl acrylate (HFIPA). The bulky ester group aids in stereochemical differentiation.

## Storage

- -ICD is hygroscopic and sensitive to oxidation over long periods. Store under nitrogen at 4°C.
- Purity Check: If the solid turns dark yellow/brown, recrystallize immediately. Impurities act as racemic catalysts.

## References

- Hatakeyama, S., et al. (1999). "Highly Enantioselective Baylis-Hillman Reaction Using a Novel Bifunctional Organocatalyst." Journal of the American Chemical Society.[4][5][6]
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